

# Developing an Analytical Standard for Chlorcarvacrol: Application Notes and Protocols

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## Compound of Interest

Compound Name: Chlorcarvacrol

Cat. No.: B1221343

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## Introduction

**Chlorcarvacrol** (4-chloro-2-methyl-5-(1-methylethyl)phenol) is a halogenated derivative of the naturally occurring monoterpenoid phenol, carvacrol. Due to the known antimicrobial and other biological activities of carvacrol and halogenated phenols, **chlorcarvacrol** is a compound of interest for potential applications in drug development and as a disinfectant. The development of a well-characterized analytical standard is crucial for the accurate quantification, quality control, and evaluation of the biological activity of **chlorcarvacrol** in various matrices.

These application notes provide a comprehensive guide for the synthesis, purification, and analytical characterization of a **chlorcarvacrol** analytical standard. Detailed protocols for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy are provided, along with recommended quality control specifications.

## Physicochemical Properties of Chlorcarvacrol

A summary of the key physicochemical properties of **chlorcarvacrol** is presented in Table 1. This information is essential for its handling, storage, and the development of analytical methods.

Table 1: Physicochemical Properties of **Chlorcarvacrol**

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>13</sub> ClO	[1]
Molecular Weight	184.66 g/mol	[1]
Appearance	White to off-white crystalline solid	Assumed based on similar compounds
Solubility	Soluble in organic solvents (e.g., methanol, acetonitrile, dichloromethane); sparingly soluble in water	Assumed based on carvacrol and chlorinated phenols
Melting Point	Not available	-
Boiling Point	Not available	-

## Synthesis and Purification of Chlorcarvacrol

The following protocol describes a potential method for the synthesis of 4-chlorocarcvacrol via the direct chlorination of carvacrol using sulfuryl chloride. This method is adapted from general procedures for the chlorination of phenols.[2][3]

### Synthesis Workflow



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Caption: Workflow for the synthesis and purification of **chlorcarvacrol**.

### Experimental Protocol: Synthesis

- **Reaction Setup:** In a fume hood, dissolve carvacrol (1 equivalent) in anhydrous dichloromethane (DCM). Cool the solution to 0 °C in an ice bath.

- Chlorination: Slowly add sulfuryl chloride (1.1 equivalents) dropwise to the stirred solution. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Quenching: Once the reaction is complete, slowly add a saturated aqueous solution of sodium bicarbonate ( $\text{NaHCO}_3$ ) to quench the reaction.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer and wash it sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate the solvent under reduced pressure to obtain the crude product.

## Experimental Protocol: Purification

- Column Chromatography: Purify the crude product by flash column chromatography on silica gel.
- Eluent System: Use a gradient of ethyl acetate in hexane as the eluent system. The optimal gradient should be determined by TLC analysis of the crude product.
- Fraction Collection: Collect fractions and analyze them by TLC.
- Solvent Evaporation: Combine the pure fractions and evaporate the solvent under reduced pressure to yield purified **chlorcarvacrol**.
- Characterization: Confirm the identity and purity of the final product using the analytical methods described below.

## Analytical Methods for Characterization and Quantification

### High-Performance Liquid Chromatography (HPLC)

This method is suitable for the quantification of **chlorcarvacrol** and the assessment of its purity. The following parameters are based on methods developed for other chlorinated phenols and may require optimization.<sup>[1][4][5][6][7]</sup>

Table 2: HPLC Method Parameters for **Chlorcarvacrol** Analysis

Parameter	Recommended Conditions
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Isocratic or gradient elution with Acetonitrile and Water (e.g., 70:30 v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Detector	UV at 275 nm
Column Temperature	30 °C
Diluent	Mobile Phase

- **Standard Preparation:** Prepare a stock solution of the **chlorcarvacrol** reference standard in the mobile phase. Prepare a series of calibration standards by serial dilution of the stock solution.
- **Sample Preparation:** Dissolve the sample containing **chlorcarvacrol** in the mobile phase to a concentration within the calibration range.
- **Analysis:** Inject the standards and samples into the HPLC system.
- **Quantification:** Determine the concentration of **chlorcarvacrol** in the samples by comparing the peak area with the calibration curve.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of **chlorcarvacrol**, especially at trace levels. The following parameters are suggested based on methods for similar compounds.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Table 3: GC-MS Method Parameters for **Chlorcarvacrol** Analysis

Parameter	Recommended Conditions
Column	DB-5ms or equivalent (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Inlet Temperature	250 °C
Injection Mode	Splitless
Oven Program	Start at 80 °C, hold for 2 min, ramp to 280 °C at 10 °C/min, hold for 5 min
MS Transfer Line	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	50-300 m/z

- Standard Preparation: Prepare a stock solution of the **chlorcarvacrol** reference standard in a suitable solvent like hexane or ethyl acetate. Prepare a series of calibration standards.
- Sample Preparation: Dissolve or dilute the sample in a suitable solvent to a concentration within the calibration range.
- Analysis: Inject the standards and samples into the GC-MS system.
- Identification and Quantification: Identify **chlorcarvacrol** based on its retention time and mass spectrum. Quantify using a calibration curve based on the area of a characteristic ion.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural confirmation of the synthesized **chlorcarvacrol**.

Table 4: NMR Parameters for **Chlorcarvacrol**

Parameter	Recommended Conditions
Spectrometer	400 MHz or higher
Solvent	Chloroform-d (CDCl <sub>3</sub> ) or Dimethyl sulfoxide-d <sub>6</sub> (DMSO-d <sub>6</sub> )
Nuclei	<sup>1</sup> H and <sup>13</sup> C
Reference	Tetramethylsilane (TMS)

- Aromatic protons: Two singlets or doublets in the range of  $\delta$  6.5-7.5 ppm.
- Isopropyl group: A septet for the CH and a doublet for the two CH<sub>3</sub> groups.
- Methyl group: A singlet in the range of  $\delta$  2.0-2.5 ppm.
- Hydroxyl group: A broad singlet, chemical shift dependent on concentration and solvent.
- Signals for the aromatic carbons, including the carbon attached to the chlorine and the hydroxyl group.
- Signals for the isopropyl and methyl carbons.

## Quality Control Specifications for Chlorcarvacrol Analytical Standard

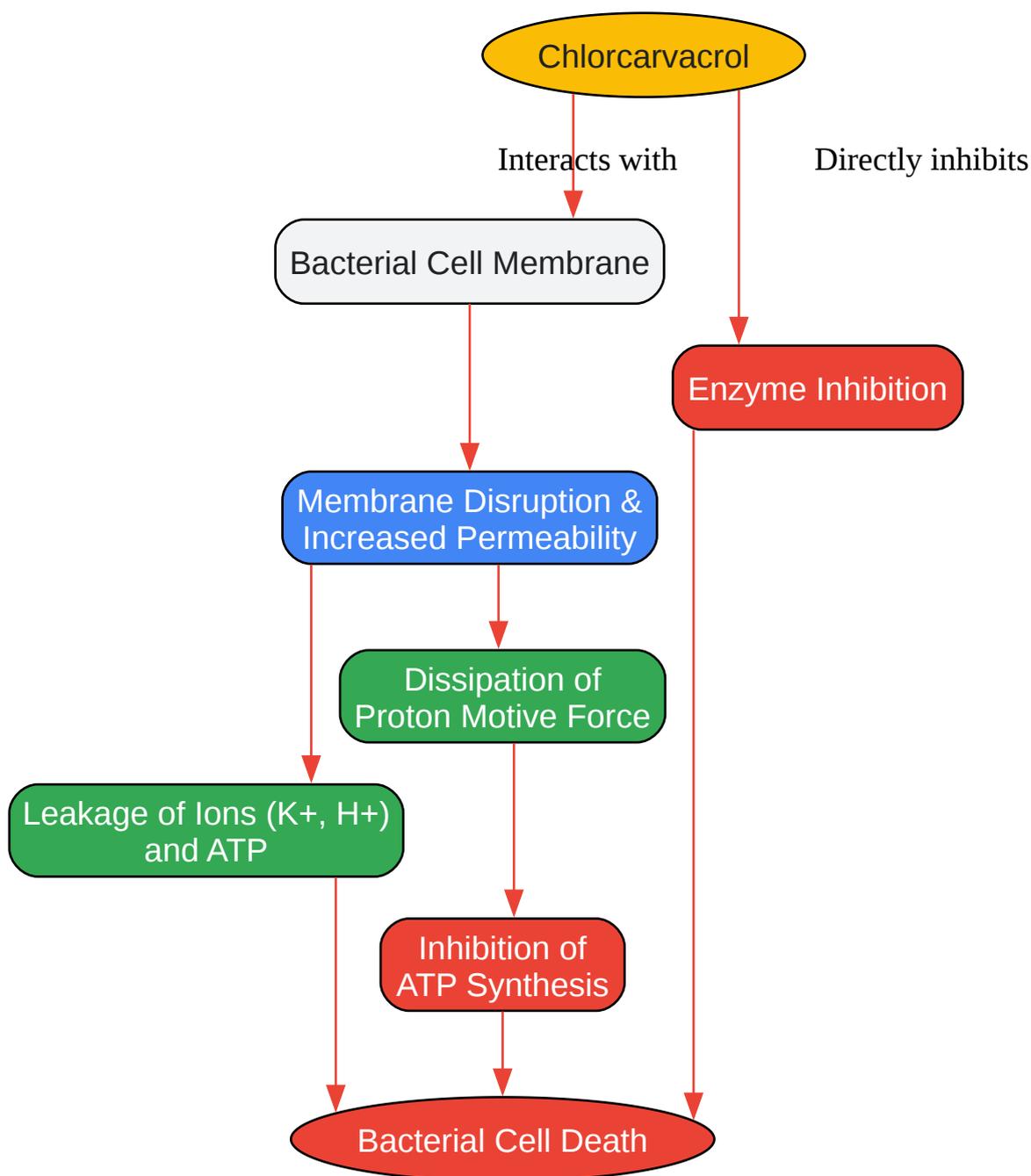
The following specifications are recommended for establishing a high-purity **chlorcarvacrol** analytical standard, based on ICH guidelines.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Table 5: Quality Control Specifications for **Chlorcarvacrol** Analytical Standard

Test	Method	Acceptance Criteria
Identity	$^1\text{H}$ NMR, $^{13}\text{C}$ NMR, MS	Spectra consistent with the structure of 4-chlorocarvacrol
Purity (Assay)	HPLC-UV or GC-FID	$\geq 98.0\%$
Impurities	HPLC-UV or GC-MS	Individual impurities $\leq 0.5\%$ , Total impurities $\leq 1.0\%$
Residual Solvents	GC-HS	As per ICH Q3C guidelines
Water Content	Karl Fischer Titration	$\leq 0.5\%$
Loss on Drying	Gravimetric	$\leq 1.0\%$

## Potential Antimicrobial Signaling Pathway of Chlorcarvacrol

As a phenolic compound, **chlorcarvacrol** is expected to exert its antimicrobial activity through multiple mechanisms, primarily targeting the bacterial cell membrane and cellular functions. The following diagram illustrates a generalized signaling pathway for the antimicrobial action of phenolic compounds.



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Caption: Generalized antimicrobial mechanism of phenolic compounds.

## Conclusion

The protocols and data presented in these application notes provide a comprehensive framework for the development and characterization of a **chlorcarvacrol** analytical standard.

Adherence to these guidelines will ensure the availability of a high-quality reference material, which is essential for accurate and reproducible research in the fields of drug discovery, microbiology, and analytical chemistry. Further validation of the proposed methods is recommended to establish their robustness and suitability for specific applications.

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